

Application Notes and Protocols: Preparing CLK8 Stock Solution

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Compound of Interest

Compound Name: CLK8

Cat. No.: B15610862

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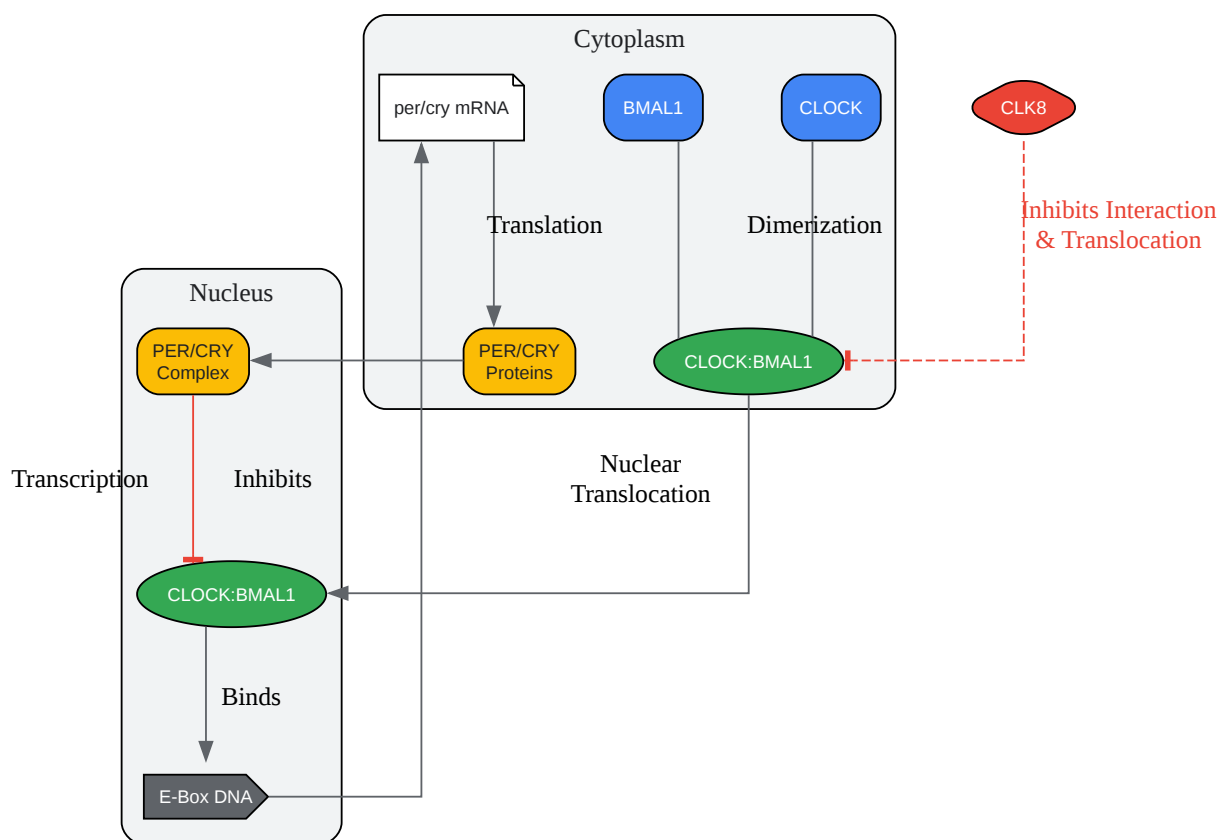
For Researchers, Scientists, and Drug Development Professionals

Application Notes

CLK8 is a potent and specific small molecule inhibitor of Circadian Locomotor Output Cycles Kaput (CLOCK), a core component of the mammalian circadian clock.[1] Its primary application is in the study of circadian rhythms and their role in various physiological processes and pathologies, such as metabolic diseases and mood disorders.[2][3]

Mechanism of Action: The circadian clock is governed by a transcriptional-translational feedback loop.[4] The heterodimer of CLOCK and Brain and Muscle ARNT-Like 1 (BMAL1) proteins acts as a master transcriptional activator, driving the expression of Period (Per) and Cryptochrome (Cry) genes.[4][5] The resulting PER and CRY proteins then translocate back into the nucleus to inhibit the activity of the CLOCK:BMAL1 complex, thus forming a negative feedback loop.[6][7]

CLK8 exerts its effect by directly binding to CLOCK and disrupting its interaction with BMAL1.[1][3][8] This action interferes with the nuclear translocation of CLOCK, leading to a reduction in the transcription of clock-controlled genes.[1][3] By inhibiting the positive arm of the feedback loop, **CLK8** effectively stabilizes the negative arm (PER/CRY repressors), which results in an enhanced amplitude of the circadian rhythm without significantly altering its period length.[3]



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Caption: CLK8 inhibits the CLOCK:BMAL1 interaction, disrupting the core circadian feedback loop.

Data Presentation

A summary of the key quantitative data for **CLK8** is provided below.

Property	Value	Source(s)
Molecular Weight	498.53 g/mol	[8][9]
Molecular Formula	C ₂₉ H ₂₆ N ₂ O ₆	[8]
CAS Number	898920-65-5	[2][8]
Appearance	White to off-white solid	
Purity	>98%	[8]
Solubility in DMSO	≥ 30-50 mg/mL (≥ 60.18-100.29 mM)	[1][2][9]
In Vivo Formulations	≥ 2 mg/mL in 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline ≥ 2.5 mg/mL in 10% DMSO + 90% Corn Oil	[1][2][9]
Powder Storage	-20°C for up to 3 years. Protect from light and moisture.	[2]
Solution Storage (in DMSO)	-80°C for 6-12 months. -20°C for 1 month.	[1][2][9]

Experimental Protocols

The following protocols provide a detailed methodology for preparing a **CLK8** stock solution for in vitro use.

Materials and Equipment

- **CLK8** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, amber, or light-protected microcentrifuge tubes (e.g., 1.5 mL)

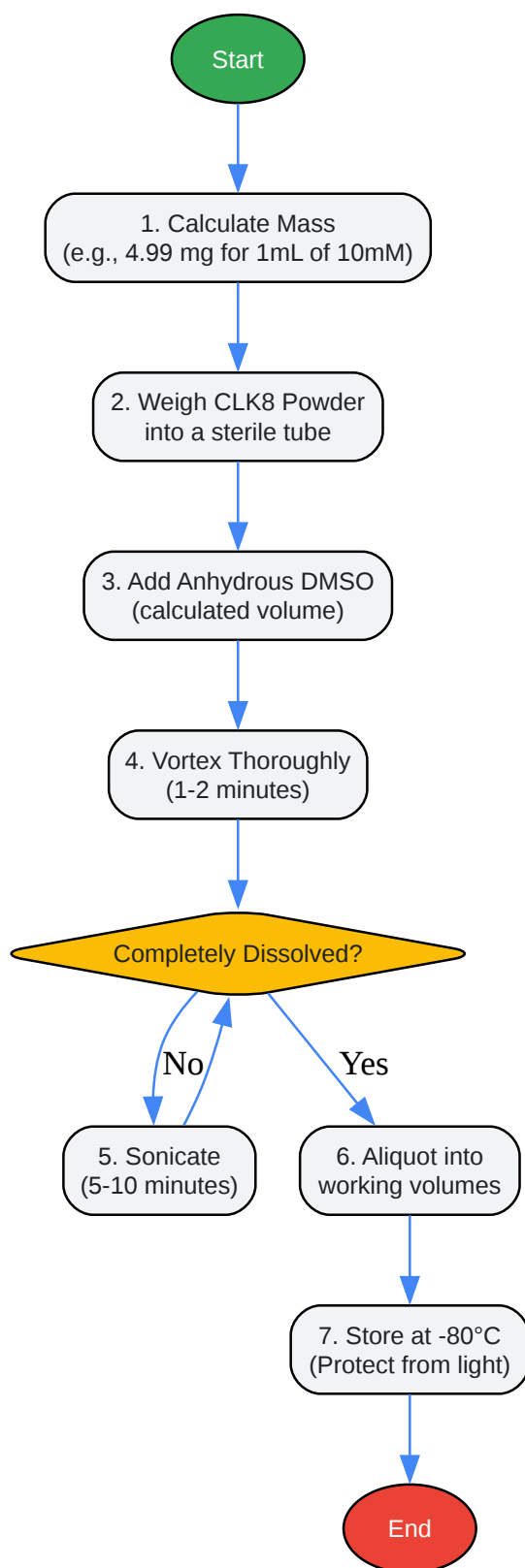
- Vortex mixer
- Bath sonicator
- Calibrated micropipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM CLK8 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution in DMSO. Adjust volumes as needed.

- Pre-Experiment Preparation:
 - Bring the **CLK8** powder vial to room temperature before opening to prevent condensation.
 - Ensure all equipment is clean and sterile.
 - Work in a chemical fume hood.
- Calculation of Mass:
 - The mass of **CLK8** required can be calculated using the formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - For 1 mL of a 10 mM solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 498.53 \text{ g/mol} / 1000 = 4.985 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile 1.5 mL microcentrifuge tube on the analytical balance.
 - Carefully weigh approximately 4.99 mg of **CLK8** powder directly into the tared tube. Record the exact mass.

- Dissolution:
 - Based on the exact mass recorded, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 498.53 \text{ (g/mol)}] \times [1000 / 10 \text{ (mM)}]$
 - Add the calculated volume of anhydrous DMSO to the tube containing the **CLK8** powder. It is recommended to use newly opened DMSO as it is hygroscopic, and moisture can affect solubility.[\[1\]](#)
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in a bath sonicator for 5-10 minutes, or until the solution is clear and free of particulates.[\[2\]](#) Gentle warming may also aid dissolution, but sonication is preferred.[\[2\]](#)
- Final Verification:
 - Visually inspect the solution against a light source to ensure complete dissolution and the absence of any precipitate.



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Caption: Experimental workflow for preparing a **CLK8** stock solution in DMSO.

Storage and Stability

- Aliquoting: To maintain the stability of the stock solution and avoid degradation from repeated freeze-thaw cycles, it is critical to aliquot the solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, light-protected tubes.[1]
- Long-Term Storage: Store the aliquots at -80°C for maximum stability, which can be up to 6-12 months.[1][2]
- Short-Term Storage: For more frequent use, aliquots can be stored at -20°C for up to 1 month.[1][9]
- Protection: Always store solutions sealed and protected from moisture and light.[1][2]

Guidelines for Use in Cell-Based Assays

- Dilution: When preparing working solutions for cell culture experiments, perform serial dilutions of the DMSO stock into your aqueous culture medium immediately before use.
- DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is non-toxic, typically below 0.1%. High concentrations of DMSO can affect cell viability and experimental outcomes.
- Precipitation: **CLK8** is poorly soluble in aqueous solutions. When diluting the DMSO stock, add it to the medium and mix immediately and thoroughly to prevent precipitation. If precipitation is observed, the working solution may not be usable.

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